

Fenamidone Systemic Activity Enhancement: Technical Support Center

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Compound of Interest

Compound Name: Fenamidone

Cat. No.: B155076

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers working to enhance the systemic activity of the fungicide **fenamidone** through the use of adjuvants.

Section 1: Frequently Asked Questions (FAQs)

Q1: What is **fenamidone** and what is its primary mode of action?

A1: **Fenamidone** is an imidazole fungicide used to control Oomycete diseases, such as downy mildew and late blight, on a variety of crops.[1][2] It functions as a Quinone outside Inhibitor (QoI), targeting the mitochondrial cytochrome-bc1 complex in fungi.[1][2] This action inhibits mitochondrial respiration, ultimately depriving the fungal cells of energy and leading to their death.[3] **Fenamidone** offers both protective and curative activity against susceptible pathogens.

Q2: What does "systemic activity" mean for a fungicide like **fenamidone**?

A2: Systemic activity refers to the ability of a fungicide to be absorbed by the plant and moved from the site of application to other tissues. Fungicides are broadly categorized based on their movement:

- Contact (or Protectant): Remains on the plant surface and is effective only where applied.

- Translaminar (or Locally Systemic): Penetrates the leaf tissue and can move from the upper to the lower leaf surface.
- Systemic: Absorbed and translocated within the plant's vascular system (typically the xylem), allowing it to protect new growth that was not directly sprayed.

Enhancing **fenamidone**'s systemic activity involves increasing its absorption into and subsequent movement within the plant.

Q3: What are adjuvants, and how can they enhance **fenamidone**'s performance?

A3: An adjuvant is a non-pesticide substance added to a spray mixture to improve the performance of the active ingredient. They do not have fungicidal properties themselves but can modify the physical or chemical characteristics of the spray solution. For **fenamidone**, which has low aqueous solubility, adjuvants can be critical for improving efficacy by:

- Improving Coverage: Surfactants reduce the surface tension of water droplets, allowing them to spread more evenly over a waxy leaf surface instead of beading up.
- Enhancing Penetration: Certain oils and surfactants can help dissolve or bypass the waxy cuticle of the leaf, facilitating the uptake of **fenamidone** into the plant tissue.
- Increasing Rainfastness: Stickers help the fungicide adhere to the leaf surface, preventing it from being washed off by rain or irrigation.
- Reducing Spray Drift: Drift control agents increase the size of spray droplets, making them less likely to be carried off-target by wind.

Q4: Which types of adjuvants are most effective for enhancing the systemic activity of a fungicide?

A4: To enhance systemic activity, the primary goal is to increase the amount of **fenamidone** that penetrates the leaf cuticle. The most effective adjuvants for this purpose are activator adjuvants, specifically penetrants:

- Methylated Seed Oils (MSOs): These are highly effective penetrants, often more aggressive than standard crop oils. They are designed to improve the uptake of pesticides through the

leaf cuticle.

- **Crop Oil Concentrates (COCs):** A blend of petroleum-based oil and non-ionic surfactants, COCs improve penetration and reduce spray evaporation.
- **Organo-silicone Surfactants:** These are superior spreading agents that can also enhance penetration, ensuring a larger surface area is available for absorption.
- **High Surfactant MSOs (HSMOs):** These are specialized blends that combine the penetration power of MSO with a higher concentration of surfactants for improved spreading and coverage.

Section 2: Troubleshooting Guide

Q1: I am not observing the expected increase in disease control after adding an adjuvant to my **fenamidone** solution. What are the potential causes?

A1: Several factors could be responsible for poor performance:

- **Incorrect Adjuvant Type:** You may be using a spreader or sticker when a penetrant (like an MSO or COC) is needed to facilitate entry into the leaf. Systemic activity requires penetration, not just surface coverage.
- **Sub-optimal Adjuvant Concentration:** Each adjuvant has an optimal concentration range. Using too little may not provide any benefit, while using too much can lead to phytotoxicity without further increasing efficacy. Always start with the manufacturer's recommended rate.
- **Environmental Conditions:** High temperatures and low humidity can cause rapid droplet evaporation, reducing the time available for the fungicide to penetrate the leaf. Conversely, heavy rainfall shortly after application can wash the product off before it is absorbed, unless an effective sticker is used.
- **Application Coverage:** Even with adjuvants, poor application technique (e.g., incorrect nozzle type, low spray volume) can result in inadequate coverage, leaving parts of the plant unprotected.

- **Fungal Resistance:** The target pathogen population may have developed resistance to QoI fungicides like **fenamidone**. An adjuvant can improve uptake, but it cannot overcome target-site resistance.
- **Water Quality:** The pH and hardness of the water used in the spray tank can affect the stability and efficacy of some pesticides.

Q2: I've observed signs of phytotoxicity (e.g., leaf burn, spotting, stunting) on my plants after applying a **fenamidone** and adjuvant mixture. Why is this happening?

A2: Phytotoxicity is a common concern when using penetrant adjuvants. Potential causes include:

- **Aggressive Adjuvant:** Methylated Seed Oils (MSOs) are more aggressive penetrants than Crop Oil Concentrates (COCs) and can be more likely to cause crop injury, especially on sensitive plants or new growth.
- **High Concentration:** Exceeding the recommended adjuvant rate is a primary cause of phytotoxicity.
- **Environmental Stress:** Applying treatments to plants that are already under stress from drought, heat, or nutrient deficiency increases the risk of injury.
- **Tank Mixing:** Combining **fenamidone** and an adjuvant with other pesticides or foliar fertilizers can sometimes result in a mixture that is phytotoxic. Always perform a jar test for physical compatibility and test the mixture on a small batch of plants before widespread application.

Q3: My tank mixture is separating, forming clumps, or clogging my sprayer nozzles. What should I do?

A3: This indicates a physical incompatibility between the products in your tank mix.

- **Check the Mixing Order:** There is a standard order for adding products to a spray tank to ensure they mix properly. A common sequence is: 1) Fill tank 1/2 with water and begin agitation, 2) Add water conditioning agents, 3) Add water-soluble bags, wettable powders (WP), and water-dispersible granules (WDG), 4) Add liquid flowables (F/FL) and suspension

concentrates (SC), 5) Add emulsifiable concentrates (EC), 6) Add solutions (S) and soluble powders (SP), 7) Add adjuvants (like COCs or MSOs) last.

- **Perform a Jar Test:** Before mixing a large batch, always conduct a jar test. Add the components to a clear glass jar in the same proportion and order you would use in the spray tank. Shake the jar and let it sit for 15-30 minutes. If you see separation, layers, or precipitates, the mixture is incompatible.
- **Ensure Adequate Agitation:** Continuous agitation is crucial to keep components suspended and evenly distributed in the tank.

Section 3: Data Presentation

Table 1: Illustrative Efficacy of **Fenamidone** in Combination with Different Adjuvant Types against a Model Oomycete (e.g., *Phytophthora infestans*) in an In Vitro Assay.

Treatment	Adjuvant Type	Adjuvant Concentration (% v/v)	EC ₅₀ of Fenamidone (µg/mL)	Efficacy Fold Increase (vs. Fenamidone alone)
Fenamidone Alone	None	N/A	0.45	1.0
Fenamidone + NIS	Non-Ionic Surfactant	0.25%	0.38	1.2
Fenamidone + COC	Crop Oil Concentrate	1.0%	0.21	2.1
Fenamidone + MSO	Methylated Seed Oil	1.0%	0.15	3.0
Fenamidone + OS	Organo-silicone	0.15%	0.29	1.6

EC₅₀ (Effective Concentration 50) is the concentration of a fungicide that inhibits 50% of the fungal growth. A lower EC₅₀ value indicates higher efficacy. Data are hypothetical and for illustrative purposes.

Table 2: General Characteristics and Primary Functions of Common Adjuvant Classes.

Adjuvant Class	Primary Function(s)	Typical Use Rate	Potential for Phytotoxicity
Non-Ionic Surfactant (NIS)	Spreading, Wetting	0.1% - 0.5% v/v	Low
Crop Oil Concentrate (COC)	Penetration, Spreading, Reduced Evaporation	0.5% - 2.0% v/v	Moderate
Methylated Seed Oil (MSO)	Enhanced Penetration	0.5% - 1.5% v/v	Moderate to High
Organo-silicone Surfactants	Superior Spreading ("Super-wetting"), some Penetration	0.05% - 0.2% v/v	Low to Moderate
Stickers	Adhesion, Rainfastness	Varies by product	Low
Drift Control Agents	Increase Droplet Size	Varies by product	Low

Section 4: Experimental Protocols & Visualizations

Experimental Protocols

Protocol 1: In Vitro Evaluation of Adjuvant Impact on **Fenamidone** Efficacy using an Amended Agar Medium Method

This protocol is adapted from standard fungicide sensitivity assays.

- Materials: **Fenamidone** stock solution (in a suitable solvent like DMSO), selected adjuvants, sterile molten agar medium appropriate for the target oomycete (e.g., Rye A agar for *Phytophthora*), sterile petri dishes, mycelial plugs from an actively growing culture of the target pathogen.
- Preparation of Fungicide-Adjuvant Plates: a. Calculate the volumes of **fenamidone** stock and adjuvant needed to achieve a range of final concentrations in the agar (e.g., 0.01, 0.05,

0.1, 0.5, 1.0 $\mu\text{g/mL}$ of **fenamidone**). The adjuvant concentration should be kept constant based on a representative field dilution. b. Add the calculated amounts of **fenamidone** and adjuvant to separate sterile, empty petri dishes. Create control sets: medium only, medium + adjuvant only, and medium + **fenamidone** only. c. Pour 20 mL of molten agar (cooled to $\sim 45\text{--}50^\circ\text{C}$) into each dish and swirl immediately to ensure thorough mixing. Allow plates to solidify. Prepare 3-4 replicate plates per treatment.

- Inoculation: a. Using a sterile cork borer (e.g., 5 mm diameter), take mycelial plugs from the leading edge of an active pathogen culture. b. Place one plug, mycelium-side down, in the center of each prepared plate.
- Incubation & Data Collection: a. Incubate the plates in the dark at the optimal temperature for the pathogen (e.g., 20°C). b. After a set period (e.g., 5-7 days), when the mycelium on the control plates has grown substantially, measure the colony diameter in two perpendicular directions for each plate.
- Data Analysis: a. Calculate the average colony diameter for each treatment. b. Determine the percent inhibition of mycelial growth relative to the control (or adjuvant-only control). c. Use probit analysis or non-linear regression to calculate the EC_{50} value for each **fenamidone**-adjuvant combination. Compare these values to determine the relative enhancement provided by each adjuvant.

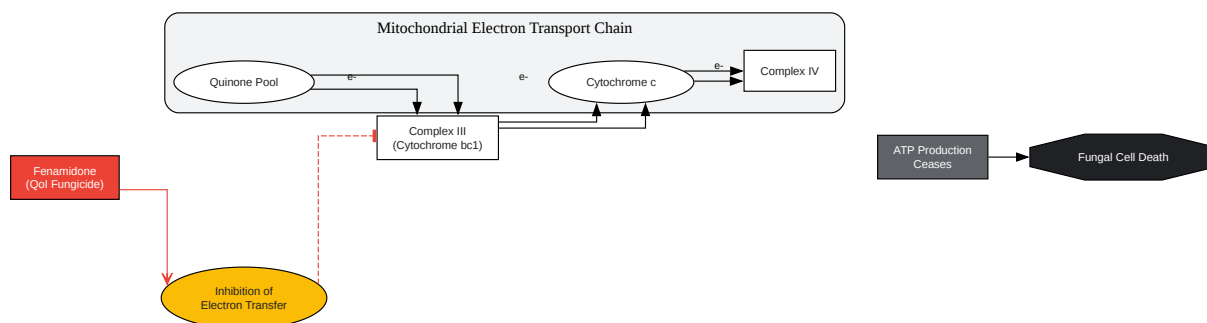
Protocol 2: Greenhouse Assay for Systemic Activity and Phytotoxicity

- Plant Propagation: Grow host plants (e.g., tomato or potato seedlings) in pots under controlled greenhouse conditions until they reach a suitable growth stage (e.g., 4-6 true leaves).
- Treatment Application: a. Prepare spray solutions of **fenamidone** with and without the test adjuvants at their recommended field rates. Include a water-only control. b. To test for systemic activity, carefully cover two upper, newly developed leaves on each plant with plastic bags. c. Spray the lower leaves of the plants to the point of runoff. d. For phytotoxicity assessment, spray a separate group of whole plants with each mixture.
- Inoculation: a. 24-48 hours after the spray application, remove the protective bags from the upper leaves. b. Inoculate these previously unsprayed upper leaves with a spore suspension

of the target pathogen.

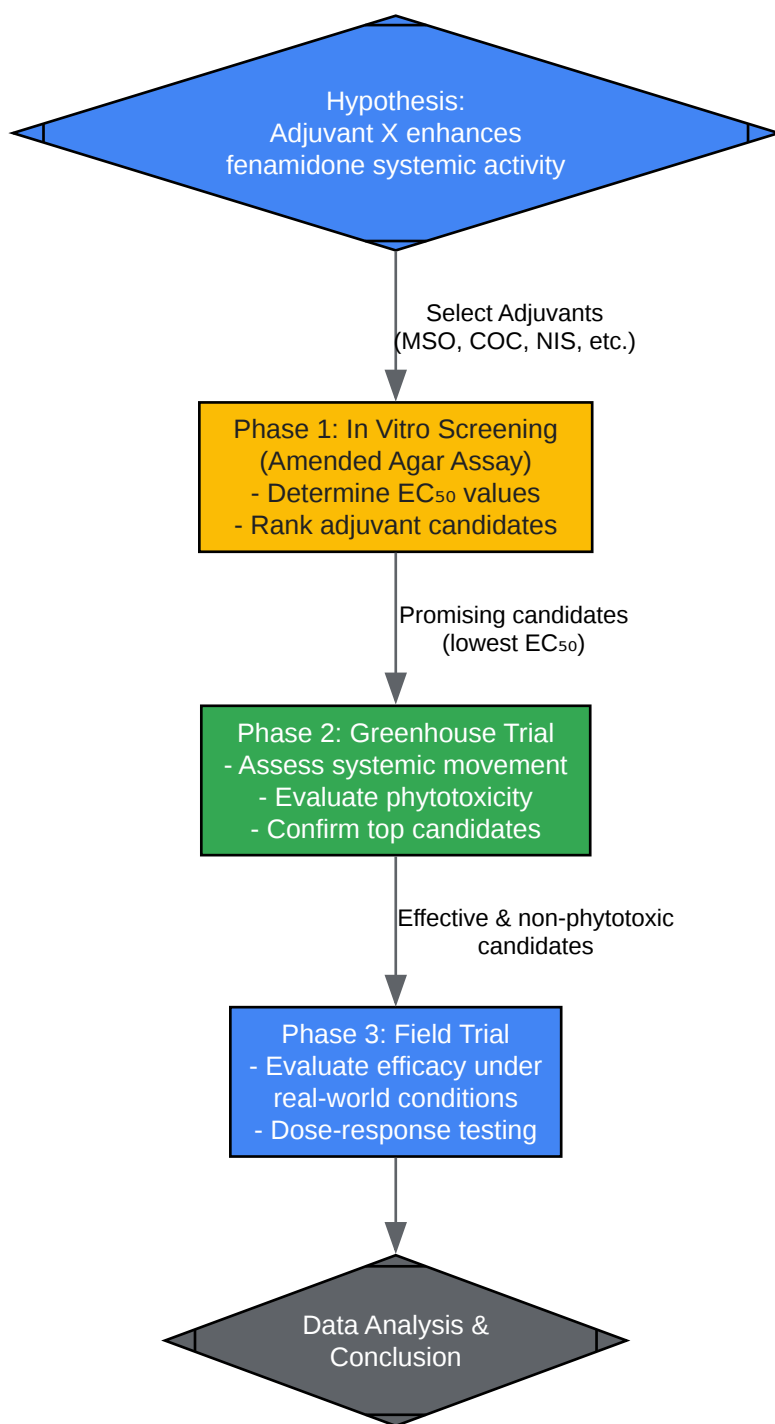
- Incubation & Assessment: a. Move plants to a high-humidity environment conducive to disease development. b. After 7-10 days, assess disease severity on the inoculated leaves (e.g., percentage of leaf area infected). c. Simultaneously, assess the whole-plant spray group for any signs of phytotoxicity (e.g., chlorosis, necrosis, stunting) compared to the water-only control.
- Data Analysis: Compare the disease severity on the upper leaves of plants treated with **fenamidone** + adjuvant vs. **fenamidone** alone. A significant reduction in disease on the unsprayed leaves indicates enhanced systemic translocation of the fungicide.

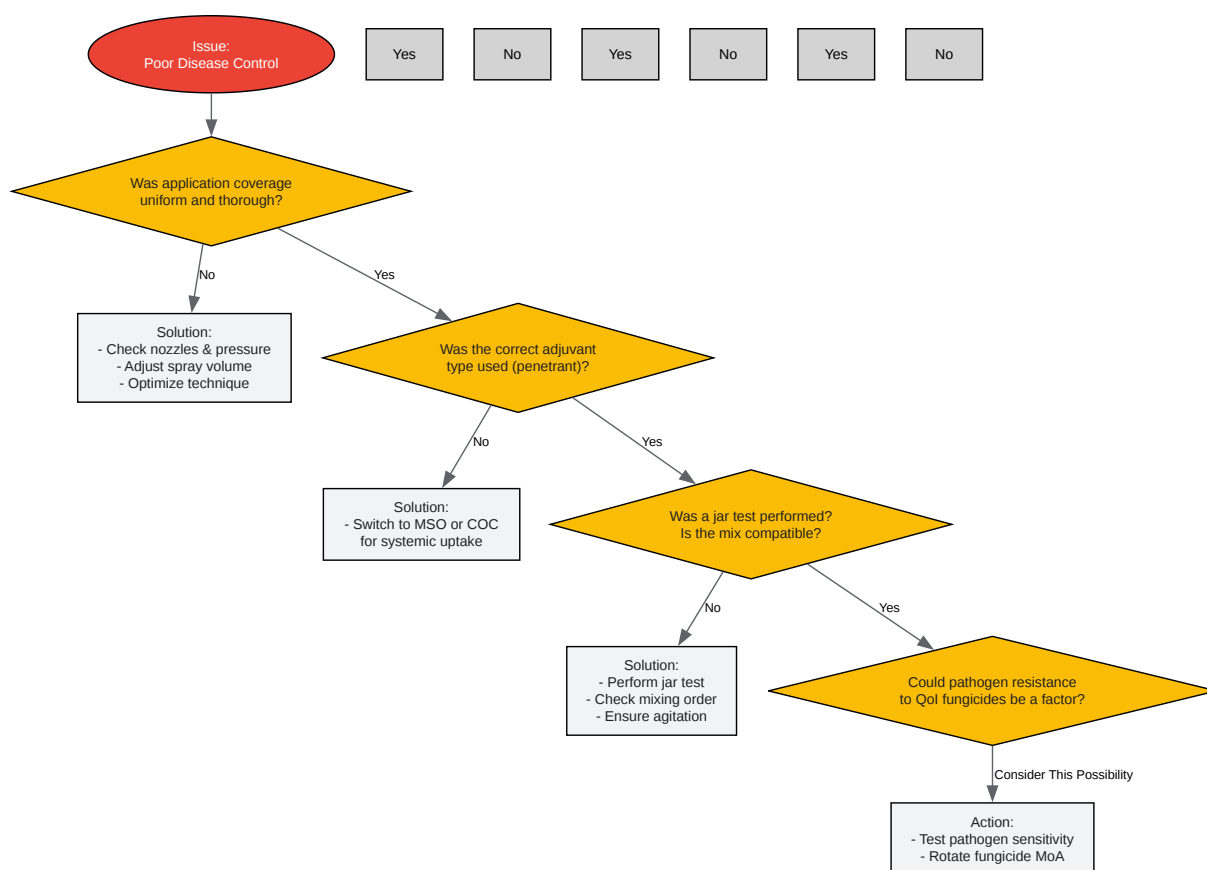
Visualizations



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Caption: **Fenamidone**'s mode of action as a QoI fungicide, inhibiting Complex III of the mitochondrial ETC.





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References

- 1. Fenamidone | C₁₇H₁₇N₃O₃ | CID 10403199 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Fenamidone (Ref: RPA 407213) [sitem.herts.ac.uk]
- 3. canada.ca [canada.ca]
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